

**Compound of Interest**

Compound Name: 2-Butoxy-1-naphthaldehyde  
CAS No.: 1084-35-1  
Cat. No.: B087322

This technical guide provides a comprehensive analysis of the spectroscopic profile of **2-Butoxy-1-naphthaldehyde**, a key intermediate in the synthesis of various pharmaceuticals. While experimental spectra for **2-Butoxy-1-naphthaldehyde** (CAS No. 1084-35-1) are not readily available in the public domain, this guide leverages

## Molecular Structure and Synthetic Rationale

**2-Butoxy-1-naphthaldehyde** is an aromatic aldehyde featuring a naphthalene core substituted with a butoxy group at the C2 position and a formyl group at the C1 position.

The most logical and common synthetic route to **2-Butoxy-1-naphthaldehyde** is via the Williamson ether synthesis. This reaction involves the deprotonation of 2-butoxy-1-naphthalenol followed by reaction with an aldehyde.

Caption: Synthetic pathway to **2-Butoxy-1-naphthaldehyde**.

## Predicted Spectroscopic Data

The following sections detail the predicted spectroscopic data for **2-Butoxy-1-naphthaldehyde**. These predictions are derived from the known spectra of related compounds.

### Infrared (IR) Spectroscopy

The IR spectrum of **2-Butoxy-1-naphthaldehyde** is expected to exhibit characteristic absorption bands corresponding to its key functional groups: the aldehyde carbonyl group and the aromatic C-H stretching.

Experimental Protocol for IR Spectroscopy: A standard approach for obtaining an IR spectrum of a solid sample like **2-Butoxy-1-naphthaldehyde** is to use a KBr pellet.

Functional Group
Aldehyde C-H
Aliphatic C-H
Aromatic C-H
Carbonyl (C=O)
Aromatic C=C
C-O (ether)

```
digraph "IR_Spectrum_Features" {
graph [layout=dot, rankdir=TB, splines=ortho, nodesep=0.4];
node [shape=box, style=rounded, fontname="Arial", fontsize=12, fillcolor="#F1F3F4", color="#202124", fontcolor="black"];
edge [fontname="Arial", fontsize=10, color="#5F6368"];

```

```
"Molecule" [label="2-Butoxy-1-naphthaldehyde", shape=ellipse, fillcolor="#4285F4", fontcolor="white"];
"Aldehyde" [label="Aldehyde Group\n(~1670, ~2750, ~2850 cm-1)"];
"Butoxy" [label="Butoxy Group\n(2870-2960, ~1250, ~1050 cm-1)"];
"Naphthalene" [label="Naphthalene Ring\n(3000-3100, 1450-1600 cm-1)"];

```

```
"Molecule" -> "Aldehyde";
"Molecule" -> "Butoxy";
"Molecule" -> "Naphthalene";

```

}graphy (GC-MS) system. For EI-MS, a standard electron energy of 70 eV is used.

m/z
<b>228</b>
200
172
171
144
115

```
digraph "Mass_Spec_Fragmentation" {
graph [layout=dot, rankdir=TB, splines=ortho, nodesep=0.4];
node [shape=box, style=rounded, fontname="Arial", fontsize=12, fillcolor="#F1F3F4", color="#202124", fontcolor="black"];
edge [fontname="Arial", fontsize=10, color="#5F6368"];

```

```
"M" [label="[M]+\nm/z = 228"];
"M-C4H8" [label="[M - C4H8]+\nm/z = 172"];
"M-C4H9" [label="[M - C4H9]+\nm/z = 171"];
"M-C4H8-CO" [label="[M - C4H8 - CO]+\nm/z = 144"];
"C9H7" [label="[C9H7]+\nm/z = 115"];

```

```
"M" -> "M-C4H8" [label="- C4H8"];
"M" -> "M-C4H9" [label="- •C4H9"];

```

```
"M-C4H8" -> "M-C4H8-CO" [label="- CO"];  
"M-C4H8-CO" -> "C9H7" [label="- CHO"];  
}
```

Caption: Predicted major fragmentation pathways for **2-Butoxy-1-naphthaldehyde** in EI-MS.

## Conclusion

This technical guide provides a detailed, predictive overview of the spectroscopic data for **2-Butoxy-1-naphthaldehyde**.

## References

- Royal Society of Chemistry. (2016). Electronic Supplementary Information for "Design of recyclable TEMPO der

- PubChem. (n.d.). Butyl beta-naphthyl ether. Retrieved from [\[Link\]](#)

- YouTube. (2020). Synthesis of 2-Butoxynaphthalene by an SN2 Reaction. Retrieved from [\[Link\]](#)

-

NIST. (n.d.). 1-Naphthalenecarboxaldehyde, 2-ethoxy-. Retrieved from [\[Link\]](#)

•

PubChem. (n.d.). 2-Hydroxy-1-naphthaldehyde. Retrieved from [\[Link\]](#)

•

PubChem. (n.d.). 2-Methoxy-1-naphthaldehyde. Retrieved from [\[Link\]](#)

•

ResearchGate. (n.d.). Fig. S1 The <sup>1</sup>H NMR of 2-hydroxy-1-naphthaldehyde. Retrieved from [\[Link\]](#)

•

ResearchGate. (n.d.). 2-Hydroxy-1-naphthaldehyde. Retrieved from [\[Link\]](#)

•

Oriental Journal of Chemistry. (2016). Synthesis and Characterization of 4-Phenacyloxy Benzaldehyde Derivati

•

ResearchGate. (n.d.). 2-Hydroxy-1-naphthaldehyde-derived Schiff bases: Synthesis, characterization, and stru

•

ResearchGate. (n.d.). <sup>13</sup>C NMR spectra of (a) 2-naphthol, (b) bi-2-naphthol, and (c).... Retrieved from [\[Lir](#)

- NIST. (n.d.). Ethanol, 2-butoxy-. Retrieved from [[Link](#)]
- IARC Publications. (n.d.). 2-BUTOXYETHANOL 1. Exposure Data. Retrieved from [[Link](#)]

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. [pdf.benchchem.com](https://pdf.benchchem.com) [[pdf.benchchem.com](https://pdf.benchchem.com)]
- 2. [youtube.com](https://youtube.com) [[youtube.com](https://youtube.com)]
- 3. [pdf.benchchem.com](https://pdf.benchchem.com) [[pdf.benchchem.com](https://pdf.benchchem.com)]
- 4. Ethanol, 2-butoxy- [[webbook.nist.gov](https://webbook.nist.gov)]
- To cite this document: BenchChem. [Spectroscopic Characterization of 2-Butoxy-1-naphthaldehyde: A Technical Guide for Researchers]. BenchCh

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

